

Application Note: Determination of Brompheniramine in Urine by Gas Chromatography

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Compound of Interest

Compound Name: **Brompheniramine**

Cat. No.: **B1210426**

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Abstract

This application note details a sensitive and specific method for the determination of **brompheniramine** in human urine using gas chromatography (GC). **Brompheniramine**, a first-generation antihistamine, is commonly found in over-the-counter medications for allergies and colds.^[1] Monitoring its levels in urine is crucial for pharmacokinetic studies, clinical toxicology, and forensic analysis. The described protocol involves sample preparation by liquid-liquid extraction (LLE), followed by analysis using a gas chromatograph equipped with a flame ionization detector (FID) or a mass spectrometer (MS). This method provides a reliable and robust approach for the quantitative analysis of **brompheniramine** in a complex biological matrix.

Introduction

Brompheniramine is an alkylamine antihistamine that acts as a histamine H1 receptor antagonist.^[1] It is used for the symptomatic relief of allergic conditions such as rhinitis and conjunctivitis.^[1] Accurate measurement of **brompheniramine** and its metabolites in urine is essential for understanding its absorption, distribution, metabolism, and excretion (ADME) profile. Gas chromatography offers high resolution and, when coupled with mass spectrometry, provides definitive identification and quantification of the analyte.^[2] This document provides a

comprehensive protocol for the analysis of **brompheniramine** in urine, adaptable for various research and clinical settings.

Experimental Protocols

Sample Preparation: Liquid-Liquid Extraction (LLE)

A robust liquid-liquid extraction protocol is employed to isolate **brompheniramine** from the urine matrix.

- **Sample Collection:** Collect urine samples in sterile containers. For quantitative analysis, a 24-hour urine collection is recommended. Samples should be stored at 2-8°C if analyzed within 48 hours, or at -20°C for long-term storage.
- **Alkalization:** To a 5 mL aliquot of urine in a screw-cap centrifuge tube, add 1 mL of 5 M sodium hydroxide (NaOH) to adjust the pH to approximately 10-11. This converts the **brompheniramine** salt to its free base form, which is more soluble in organic solvents.
- **Internal Standard:** Add a known amount of an appropriate internal standard (e.g., a deuterated analog of **brompheniramine** or a structurally similar compound like chlorpheniramine) to all samples, calibrators, and controls.
- **Extraction:** Add 5 mL of an organic solvent mixture, such as n-hexane:isoamyl alcohol (99:1, v/v).
- **Mixing:** Cap the tubes and vortex for 2 minutes to ensure thorough mixing and extraction of the analyte into the organic phase.
- **Centrifugation:** Centrifuge the samples at 3000 rpm for 10 minutes to separate the organic and aqueous layers.
- **Solvent Transfer:** Carefully transfer the upper organic layer to a clean glass tube.
- **Evaporation:** Evaporate the organic solvent to dryness under a gentle stream of nitrogen at 40°C.
- **Reconstitution:** Reconstitute the dried residue in 100 µL of a suitable solvent, such as ethyl acetate, for GC analysis.

Gas Chromatography (GC) Conditions

The following GC parameters are recommended for the analysis of **brompheniramine**.

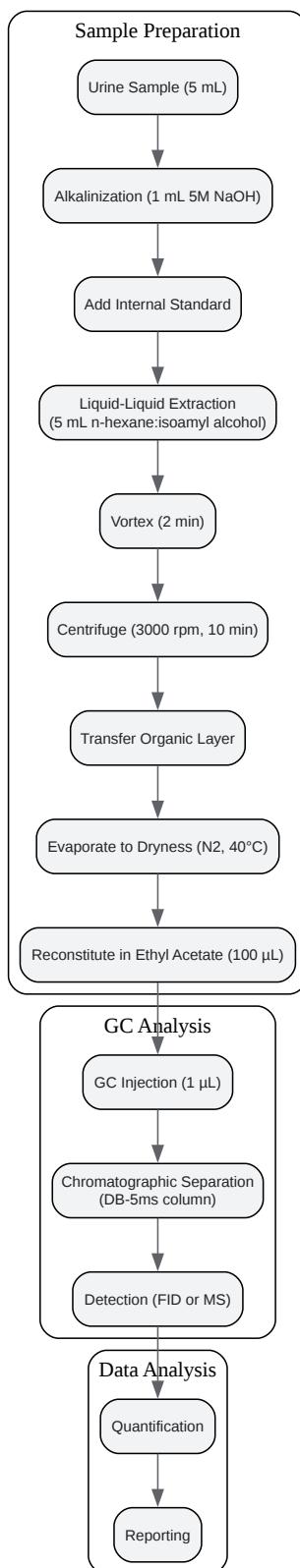
- Gas Chromatograph: A system equipped with a split/splitless injector and a flame ionization detector (FID) or a mass spectrometer (MS).
- Column: A capillary column such as a DB-5ms (30 m x 0.25 mm ID, 0.25 µm film thickness) or equivalent non-polar column is suitable.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Injector Temperature: 250°C.
- Injection Volume: 1 µL in splitless mode.
- Oven Temperature Program:
 - Initial temperature: 150°C, hold for 1 minute.
 - Ramp: Increase to 280°C at a rate of 10°C/min.
 - Final hold: Hold at 280°C for 5 minutes.
- Detector:
 - FID: Temperature: 300°C.
 - MS: Transfer line temperature: 280°C. Ion source temperature: 230°C. Ionization mode: Electron Ionization (EI) at 70 eV. Acquisition mode: Selected Ion Monitoring (SIM) for quantitative analysis or full scan for qualitative analysis.

Data Presentation

The following table summarizes the expected quantitative data for the GC method for **brompheniramine** determination. These values are based on typical performance for similar compounds and may vary depending on the specific instrumentation and laboratory conditions.

Parameter	Expected Value
Retention Time	Approximately 8 - 12 minutes
Linearity Range	10 - 1000 ng/mL
Correlation Coefficient (r^2)	> 0.995
Limit of Detection (LOD)	5 ng/mL
Limit of Quantification (LOQ)	10 ng/mL
Recovery	> 90%
Intra-day Precision (%RSD)	< 10%
Inter-day Precision (%RSD)	< 15%

Mandatory Visualization

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Caption: Workflow for **Brompheniramine** Determination in Urine.

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References

- 1. Brompheniramine | C16H19BrN2 | CID 6834 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. impactfactor.org [impactfactor.org]
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